

clinical evaluation of Cerec vs. lab-fabricated ceramic restorations

Author: BenchChem Technical Support Team. Date: December 2025

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A Clinical Showdown: CEREC vs. Lab-Fabricated Ceramic Restorations

In the realm of dental restorations, the choice between chairside CAD/CAM-milled restorations, such as **CEREC** (Chairside Economical Restoration of Esthetic Ceramics), and traditional laboratory-fabricated ceramic restorations is a critical one for clinicians. This guide provides a comprehensive comparison of their clinical performance, drawing upon available experimental data to inform researchers, scientists, and dental professionals.

Executive Summary

Both **CEREC** and lab-fabricated ceramic restorations offer durable and aesthetic solutions for tooth restoration.[1][2] **CEREC**'s primary advantage lies in its convenience, enabling single-visit treatments.[1][2][3] Conversely, lab-fabricated crowns provide a wider range of material choices and potentially superior aesthetics, especially in complex cases, due to the detailed customization possible by skilled technicians.[1][4] Clinical studies indicate that the survival rates and fracture strength of **CEREC** restorations are comparable to those of their lab-fabricated counterparts when appropriately designed and placed.[5] However, the performance of each is highly dependent on the specific materials used and the skill of the clinician or technician.[2][6]

Performance Metrics: A Data-Driven Comparison



The following tables summarize key quantitative data from clinical and in-vitro studies, comparing the performance of **CEREC** and lab-fabricated ceramic restorations across several critical parameters.

Table 1: Longevity and Survival Rates

Restoration Type	Study Duration	Survival/Success Rate	Key Findings
CEREC Inlays/Onlays	15 years	~93%	Comparable to gold inlays and superior to laboratory-fabricated ceramic inlays.[7]
CEREC Inlays	18 years	84.4%	Projected long-term survival rate.[7]
CEREC Crowns (VITA Mark II)	4 years	95.4% (Kaplan-Meier)	Performed well in a dental practice setting. [7]
Laboratory-Fabricated Ceramic Inlays	15 years	68%	Clearly inferior to CEREC and gold inlays in this study.[7]
"Classic" Crowns (Lab-fabricated PFM)	-	97.0%	Performed best in a study comparing different crown types. [7]

Table 2: Marginal Fit

A precise marginal fit is crucial for the long-term success of a restoration, preventing complications such as secondary caries and periodontal issues.[8][9] A marginal gap of less than 120 μ m is generally considered clinically acceptable.[8][9]



Restoration System	Mean Marginal Discrepancy (MD) (μm)	Mean Absolute Marginal Discrepancy (AMD) (μm)	Study Notes
CEREC inLAB	53	85	Significantly better AMD compared to the LAVA milling center.[8] [10]
LAVA Milling Center (Lab)	61	133	-
CEREC Crowns (Chairside)	115.52 ± 38.22	-	No significant difference compared to lab-fabricated crowns in this study. [9]
Lab-Fabricated Crowns (Conventional Workflow)	107.86 ± 42.45	-	No significant difference compared to chairside crowns in this study.[9]
CEREC (General)	60.8 - 61.6	-	Tended to have a better marginal fit than laboratory-fabricated crowns in one analysis.[7]
Laboratory-Fabricated Crowns (General)	69.1	-	Margins were slightly wider than CEREC crowns, but not statistically significant in this analysis.[7]

Table 3: Fracture Strength of Various Ceramic Materials (In-Vitro)



The fracture strength of a restoration is a key determinant of its clinical longevity, especially in the posterior region where occlusal forces are highest.[11][12]

Material	Fabrication Method	Mean Fracture Strength (N)
IPS e.max CAD	CEREC	2408.00 ± 607.97
Lava Ultimate	CEREC	2206.73 ± 675.16
IPS Empress CAD	CEREC	2573.27 ± 644.73
IPS Empress Esthetic	Heat-Pressed (Lab)	2879.53 ± 897.30
Zirconia (CEREC Zirconia)	CEREC	2337.37
Lithium Disilicate (IPS e.max CAD)	CEREC	1085.39
Hybrid Dental Ceramic (VITA ENAMIC)	CEREC	767.06

Note: Fracture strength values can vary significantly based on the experimental setup and the specific type of ceramic material used.[12][13]

Experimental Protocols

Below are the methodologies for key experiments cited in this guide, providing insight into how the comparative data was obtained.

Marginal Fit Evaluation (Replica Technique)

This protocol is based on a study comparing the fit of chairside and lab-fabricated lithium disilicate crowns.[9]

- Impression and Fabrication: Both conventional (for lab-fabricated) and digital impressions (for **CEREC**) of the prepared tooth are taken.
- Crown Fabrication: The lab-fabricated crown is created using a conventional workflow, while the **CEREC** crown is milled chairside.



- Replica Creation: A light-body vinyl polysiloxane material is injected into the intaglio surface
 of the crown, which is then seated on the prepared tooth with firm pressure.
- Sectioning and Measurement: After the material sets, the replica is carefully removed, and the crown is sectioned. The thickness of the replica material at predefined points (marginal, axial, and occlusal) is measured using a microscope to determine the gap.
- Data Analysis: Statistical analysis is performed to compare the marginal and internal gaps between the two types of crowns.

Fracture Strength Testing (Single Load to Failure)

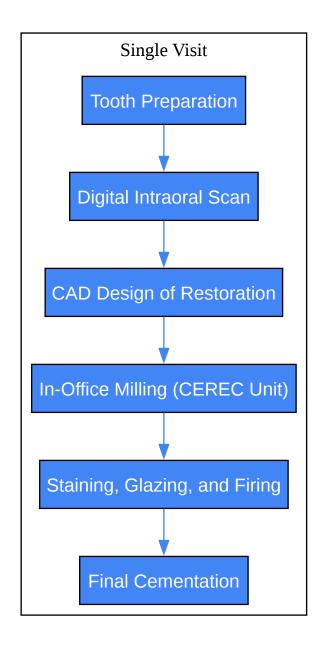
This protocol is derived from an in-vitro study evaluating the fracture strength of monolithic crowns from different CAD/CAM materials.[12]

- Tooth Preparation: Extracted human premolars are prepared with standardized dimensions (e.g., 1 mm chamfer finishing line, 4 mm axial height, 6° total convergence angle).
- Crown Fabrication: Crowns are fabricated from various ceramic blocks using the CEREC system (digital scan, design, and milling).
- Post-Milling Treatment: The crowns undergo post-milling processing (e.g., firing, polishing) according to the manufacturer's instructions.
- Cementation: The crowns are cemented onto their respective prepared teeth using a standardized adhesive resin cement.
- Storage: The cemented crown-tooth specimens are stored in deionized distilled water at room temperature for 24 hours.
- Fracture Testing: Each specimen is subjected to a compressive axial load in a universal testing machine at a constant crosshead speed (e.g., 0.5 mm/min) until fracture occurs.
- Data Recording and Analysis: The force required to fracture each crown is recorded, and statistical analysis is used to compare the fracture strength of the different materials.

Workflow Visualizations



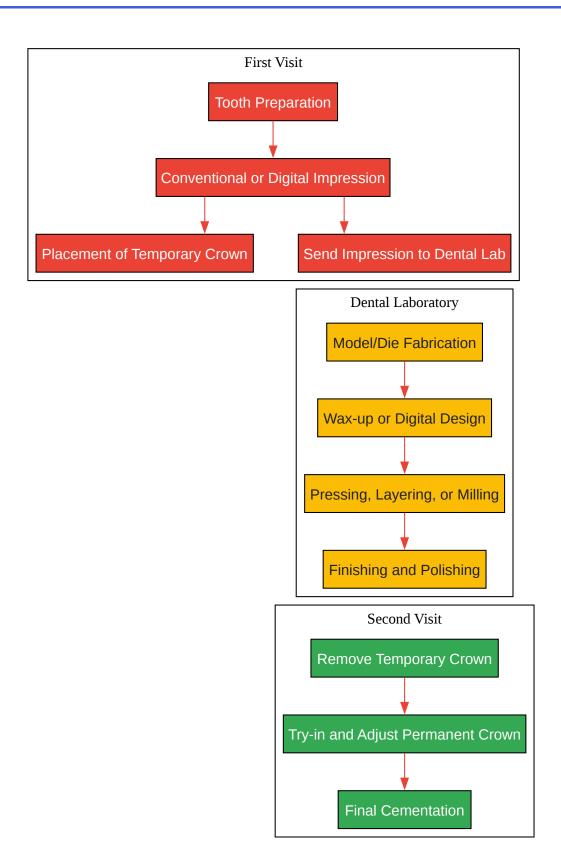
The following diagrams illustrate the typical clinical workflows for obtaining a **CEREC** versus a lab-fabricated ceramic restoration.



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CEREC Single-Visit Workflow





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Lab-Fabricated Two-Visit Workflow



Concluding Remarks

The decision between **CEREC** and lab-fabricated ceramic restorations is not a matter of inherent superiority of one over the other, but rather a case-specific determination based on clinical needs, material requirements, aesthetic demands, and patient preferences.[1] **CEREC** technology offers a highly efficient and clinically sound option for a wide range of restorations, with performance metrics that are often on par with their lab-fabricated counterparts.[5][7] However, for cases requiring extensive aesthetic customization or the use of specific materials not available for chairside milling, the expertise of a dental laboratory remains invaluable.[4][14] [15] As both technologies continue to evolve, ongoing clinical evaluation will be essential to guide best practices in restorative dentistry.

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- To cite this document: BenchChem. [clinical evaluation of Cerec vs. lab-fabricated ceramic restorations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1177376#clinical-evaluation-of-cerec-vs-lab-fabricated-ceramic-restorations]

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